

Application Note: Preparation of MPTA Stock Solutions for Foliar Bioassays

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Compound of Interest

Compound Name: 2-(4-Methylphenoxy)triethylamine

CAS No.: 2759-98-0

Cat. No.: B1222057

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Introduction & Chemical Basis[1][2][3][4][5][6][7][8][9]

MPTA (2-(4-methylphenoxy)triethylamine) is a tertiary amine bioregulator structurally analogous to DCPTA.[1][2] While DCPTA is widely recognized for enhancing photosynthetic efficiency and regulating the Calvin-Benson cycle (Rubisco activity), MPTA acts as a specific inhibitor of lycopene

-cyclase, modulating carotenoid biosynthesis and photosynthetic architecture [1].[1][2]

The Solubility Challenge

Like its analog DCPTA, MPTA is a lipophilic tertiary amine.[1][2] In its free base form, it is an oil or low-melting solid with poor water solubility.[1][2] Direct addition to water results in phase separation, leading to heterogeneous application and inconsistent experimental data.[1][2]

To create a bioavailable foliar spray, the amine must be converted into a water-soluble salt or dissolved in a co-solvent system.[1][2]

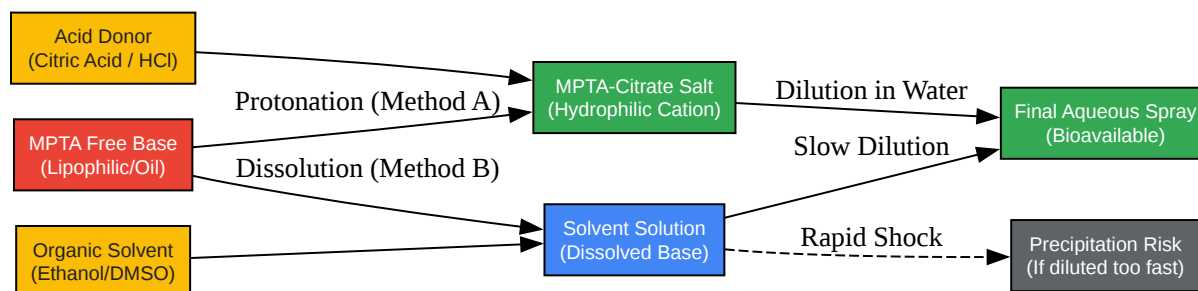
Mechanistic Strategy

- Target Form: Hydrophilic Cationic Salt ().
- Mechanism: Protonation of the tertiary nitrogen atom using a weak organic acid (Citric Acid) or mineral acid (HCl).^[2]
- Physiological Benefit: The salt form mimics the natural transport of ammonium compounds and is less phytotoxic than high-concentration organic solvents.

Solubilization Workflows

Two protocols are provided below. Protocol A (Citrate Salt) is the "Gold Standard" for plant physiology as it ensures pH stability and optimal uptake.^[2] Protocol B (Ethanol Concentrate) is a rapid method for high-throughput screening.^{[1][2]}

Visualization: Solubilization Pathways



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Figure 1: Chemical pathways for solubilizing lipophilic amine bioregulators.^{[1][2]} Method A (top) creates a stable salt; Method B (bottom) relies on solvent dispersion.^{[1][2]}

Protocol A: The Citrate Salt Method (Recommended)

This method converts MPTA into MPTA-citrate, rendering it water-soluble without requiring high concentrations of phytotoxic alcohols.^{[1][2]}

Reagents:

- MPTA (Pure substance, >98%)[1][2]
- Citric Acid (Anhydrous)[1][2]
- Deionized (DI) Water[1][2]
- Tween-20 (Surfactant)[1][2][3]

Step-by-Step Procedure:

- Calculate Molar Equivalence:
 - Determine the molecular weight (MW) of your specific MPTA batch (approx.[2] 207.3 g/mol for $C_{13}H_{21}NO$). [1][2]
 - Weigh 100 mg of MPTA.[2]
 - Weigh 100 mg of Citric Acid (1:1 w/w ratio ensures excess protons for full conversion).
- Pre-Dissolution:
 - In a 50 mL beaker, add the MPTA and Citric Acid.
 - Add 2-3 mL of Ethanol (absolute) just to wet and mix the two compounds. Stir until a clear solution forms (approx. 2 mins).
- Aqueous Conversion:
 - Slowly add 20 mL of warm DI water (40°C) while stirring vigorously.
 - Observation: The solution should remain clear. If cloudiness (turbidity) appears, add small increments of citric acid until it clears.[1][2]
- Final Dilution:
 - Transfer to a volumetric flask and bring to volume (e.g., 100 mL) with DI water.

- Result: You now have a 1000 ppm (approx.) stock solution of MPTA-Citrate.[1][2]
- pH Adjustment:
 - Check pH.[1][2][4][5] It will likely be acidic (~pH 3-4).[1][2]
 - Adjust to pH 6.0 - 6.5 using 1N NaOH or KOH.[1][2] Do not exceed pH 7.0, as the amine may revert to its lipophilic base form and precipitate [2].[1][2]

Protocol B: The Ethanol/DMSO Concentrate (Rapid)

Best for small-scale lab assays where long-term stability is less critical.[1][2]

Step-by-Step Procedure:

- Weigh 100 mg of MPTA.[1][2]
- Dissolve completely in 10 mL of Ethanol (95-100%) or DMSO. Vortex until homogenous.[1][2]
 - Concentration: 10,000 ppm (10 mg/mL).[1][2]
- Storage: Store this concentrate at -20°C in amber glass.
- Preparation for Spray:
 - To make a 50 ppm working solution: Add 500 µL of Stock to 100 mL of water.
 - Critical Step: Add the stock to water dropwise while stirring to prevent the "Ouzo effect" (spontaneous emulsification/precipitation).

Foliar Application & Adjuvants

For the compound to penetrate the waxy leaf cuticle, the surface tension of the spray solution must be reduced.

The Adjuvant System

- Surfactant: Tween-20 or Triton X-100 at 0.05% - 0.1% (v/v).[1][2]

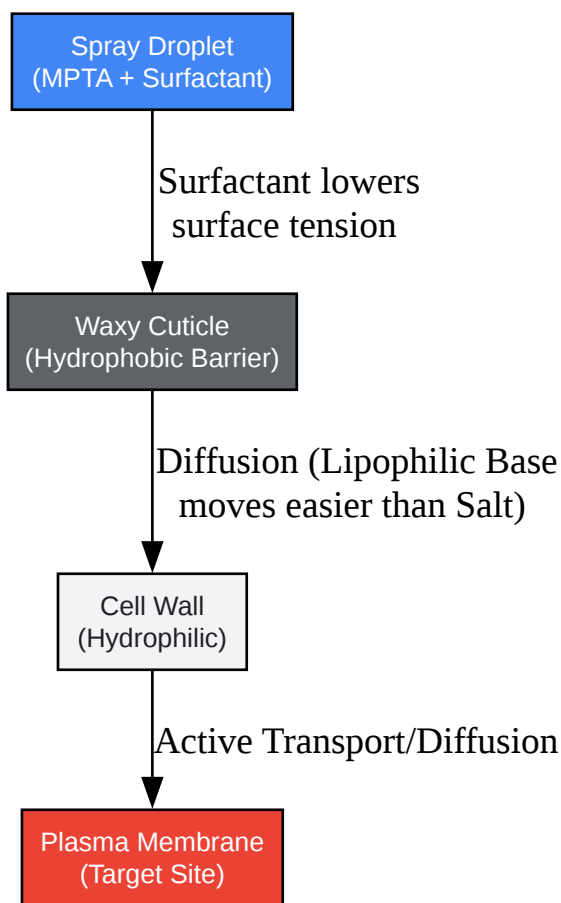
- Carrier Volume: Standard foliar run-off volume is typically 450 - 600 L/ha (field) or until "drip point" (greenhouse).[\[1\]](#)[\[2\]](#)

Working Solution Preparation Table (Example)

Target: 1 Liter of Spray Solution

Desired Concentration (ppm)	Volume of 1000 ppm Stock (mL)	Volume of Water (mL)	Tween-20 (mL)
10 ppm	10 mL	990 mL	0.5 mL
30 ppm	30 mL	970 mL	0.5 mL
50 ppm	50 mL	950 mL	0.5 mL
100 ppm	100 mL	900 mL	0.5 mL

Visualization: Foliar Uptake Mechanism



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Figure 2: The surfactant (Tween-20) is critical to spread the droplet on the hydrophobic cuticle, allowing the MPTA to diffuse into the mesophyll.[1][2]

Quality Control & Troubleshooting

Issue	Cause	Solution
Cloudy Solution	MPTA reverted to free base (pH > 7)	Add drops of 1N HCl or Citric Acid until clear.
Leaf Burn	Ethanol concentration too high	Use Protocol A (Citrate Salt) to eliminate solvent.[1][2]
No Biological Effect	Poor wetting of leaves	Increase Tween-20 to 0.1%; Spray at dusk to increase drying time.[2]

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